

# furfuryl mercaptan dilution methods

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## Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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## Furfuryl Mercaptan Overview

Table 1: Basic Identifiers and Properties [1]

Property	Value
CAS Registry Number	98-02-2
IUPAC Name	2-Furanmethanethiol
Other Common Names	2-Furfurylthiol, Furfuryl mercaptan
Empirical Formula	C <sub>5</sub> H <sub>6</sub> OS
Molar Mass	114.17 g/mol
Appearance	Colorless oily liquid
Boiling Point	155 °C - 160 °C
Water Solubility	0.5 g/L

Table 2: Hazard Information (GHS) [1]

Hazard Class	Hazard Statement
Flammable Liquids, Category 3	H226: Flammable liquid and vapor.
Acute Toxicity, Inhalation, Category 3	H331: Toxic if inhaled.
Acute Toxicity, Oral/Dermal, Category 4	H302: Harmful if swallowed. H312: Harmful in contact with skin.
Serious Eye Damage/Irritation, Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity, Single Exposure	H335: May cause respiratory irritation.

## Critical Safety & Handling Procedures

Working with **furfuryl mercaptan** requires strict safety measures due to its significant hazards and potent odor.

- **Use an Effective Fume Hood:** All operations must be carried out in a properly functioning fume hood. The odor is extremely potent and disagreeable, and exposure to high concentrations can cause headaches [2].
- **Wear Appropriate PPE:** Use personal protective equipment, including gloves resistant to organic chemicals and safety goggles [1] [3].
- **Control Ignition Sources:** As a flammable liquid, keep it away from heat, sparks, and open flames [1].
- **Handle in a Nitrogen Atmosphere:** For purification, it is recommended to perform distillation in a nitrogen atmosphere to prevent decomposition [2].

## Key Applications in Research

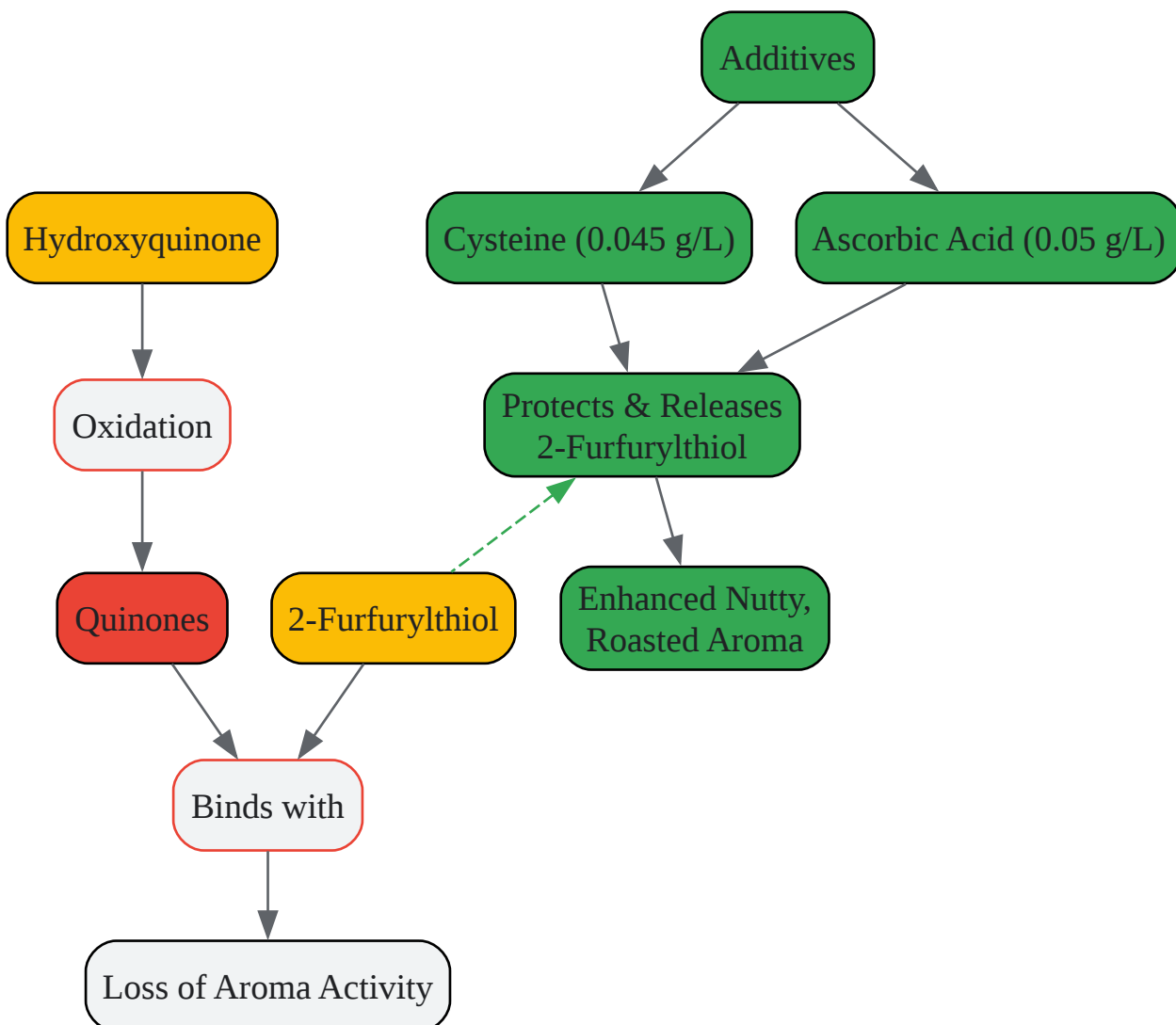
Understanding its uses can help guide your experimental design. **Furfuryl mercaptan** is valuable in several fields:

- **Flavor and Aroma Research:** It is the key aroma compound responsible for the characteristic scent of roasting and brewed coffee. Research focuses on controlling its stability and release in food systems [4] [1].

- **Chemical Synthesis:** It serves as a versatile chemical intermediary (precursor) in synthesizing more complex compounds for pharmaceuticals and agrochemicals [3].
- **Material Science:** It is incorporated into polymers and resins to enhance properties like durability and chemical resistance [3].

## Research Insight: Aroma Stabilization

A 2020 study investigated the pathway by which 2-furfurylthiol (**furfuryl mercaptan**) loses its aromatic potency in coffee brews. The key findings and mitigation strategy are summarized below [4]:



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**Experimental Detail:** Researchers found that adding a combination of **0.045 g/L cysteine** and **0.05 g/L ascorbic acid** directly to the coffee brew effectively protected various aroma compounds, including 2-furfurylthiol, during storage. Sensory tests confirmed an enhancement in nutty, sulfurous, and roasted aromas [4].

## Frequently Asked Questions

**Q1: What are the first steps if I need to dilute furfuryl mercaptan for an experiment?** There is no publicly available standard operating procedure (SOP) for dilution. Your first step must be to:

- **Consult your institution's Safety Data Sheet (SDS) database** for the specific product you are using.
- Dilutions should be planned and performed **inside a certified fume hood**.
- Based on its low water solubility (0.5 g/L) and oily nature [1], you will likely need to use an appropriate organic solvent. The SDS and related scientific literature for your specific application should be consulted to select a safe and effective solvent.

**Q2: Why is my distilled furfuryl mercaptan discolored or decomposed?** The furan ring in **furfuryl mercaptan** and its precursors is sensitive. The compound can decompose if heated above 60°C for extended periods or without an inert atmosphere. For distillation, use a nitrogen atmosphere and avoid excessive temperatures or prolonged refluxing [2].

**Q3: Where can I find suppliers for high-purity furfuryl mercaptan?** Several specialty chemical suppliers offer it in various grades (e.g., natural, 98% min. purity, diluted in ethanol or propylene glycol). A search of chemical supplier catalogs will identify potential sources [5].

## Key Technical Takeaways

- **Prioritize Safety:** The combination of toxicity, flammability, and an intensely potent odor demands rigorous engineering controls (fume hood) and PPE.
- **Prevent Decomposition:** The molecule is sensitive. Use an inert nitrogen atmosphere during distillation and avoid high temperatures.
- **Stability is a Research Focus:** In application-based research, its tendency to bind with other compounds (like quinones) is a known challenge, with additives like cysteine and ascorbic acid being explored as stabilizers.

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